

"2,4,8-Trimethylnona-1,7-dien-4-ol" molecular weight

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Compound of Interest

Compound Name: 2,4,8-Trimethylnona-1,7-dien-4-ol

Cat. No.: B12654783

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An In-depth Technical Guide on the Molecular Weight of **2,4,8-Trimethylnona-1,7-dien-4-ol**

This technical guide provides a detailed analysis of the molecular weight of the chemical compound **2,4,8-Trimethylnona-1,7-dien-4-ol**, intended for researchers, scientists, and professionals in drug development.

Molecular Formula

The molecular formula for **2,4,8-Trimethylnona-1,7-dien-4-ol** has been identified as $C_{12}H_{22}O$. [1][2] This formula indicates that each molecule of the compound is composed of 12 carbon atoms, 22 hydrogen atoms, and one oxygen atom.

Atomic Weights of Constituent Elements

The calculation of the molecular weight relies on the atomic weights of its constituent elements: Carbon (C), Hydrogen (H), and Oxygen (O). The standard atomic weights are expressed as intervals, reflecting the natural isotopic variation. For many practical applications, conventional values are used.

Element	Symbol	Standard Atomic Weight Interval	Conventional Atomic Weight (g/mol)
Carbon	C	[12.0096, 12.0116][3]	12.011[4]
Hydrogen	H	[1.00784, 1.00811][5] [6][7]	1.008[5]
Oxygen	O	[15.99903, 15.99977] [8][9]	15.999[10]

Calculation of Molecular Weight

The molecular weight (MW) is calculated by summing the atomic weights of all atoms in the molecule. The following protocol outlines the calculation using the conventional atomic weights.

Experimental Protocol: Molecular Weight Calculation

- Identify the molecular formula: $C_{12}H_{22}O$
- Determine the number of atoms for each element:
 - Carbon (C): 12
 - Hydrogen (H): 22
 - Oxygen (O): 1
- Multiply the number of atoms of each element by its conventional atomic weight:
 - Mass of Carbon = $12 * 12.011 \text{ g/mol} = 144.132 \text{ g/mol}$
 - Mass of Hydrogen = $22 * 1.008 \text{ g/mol} = 22.176 \text{ g/mol}$
 - Mass of Oxygen = $1 * 15.999 \text{ g/mol} = 15.999 \text{ g/mol}$
- Sum the masses to obtain the molecular weight:

- $MW = 144.132 + 22.176 + 15.999 = 182.307 \text{ g/mol}$

Summary of Molecular Weight Data

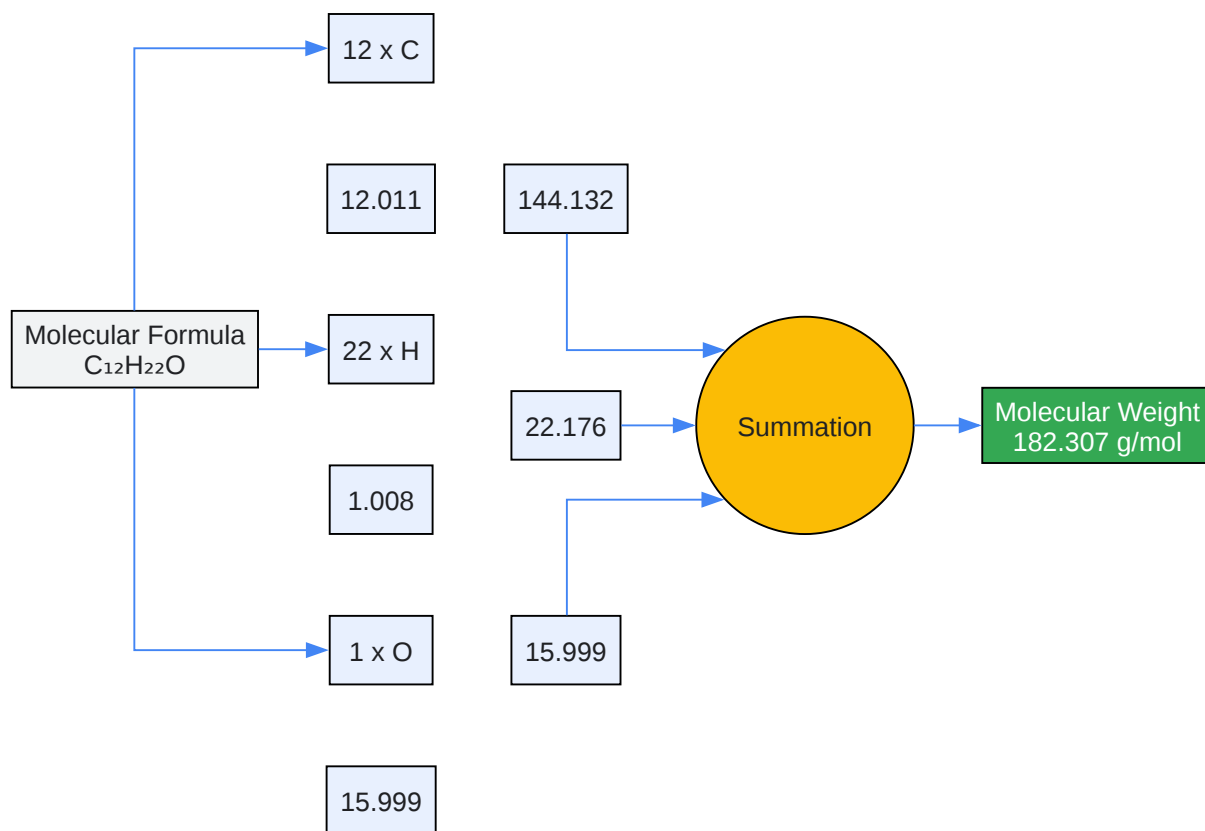
The following table summarizes the reported and calculated molecular weight for **2,4,8-Trimethylnona-1,7-dien-4-ol** for easy comparison.

Data Source	Molecular Weight (g/mol)
Reported Value[1]	182.30654
Calculated Value (using conventional atomic weights)	182.307

The slight difference between the reported and calculated values can be attributed to the use of more precise atomic mass values for the specific isotopes in the reported figure versus the conventional average atomic weights used in the calculation.

Visualization of Calculation Workflow

The following diagram illustrates the logical workflow for calculating the molecular weight of **2,4,8-Trimethylnona-1,7-dien-4-ol**.



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Caption: Workflow for calculating the molecular weight.

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